

Comprehensive Validation Guide: Binding Affinity of 2-(5-Tert-butyloxazol-2-YL)ethanamine

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Compound of Interest

Compound Name: 2-(5-Tert-butyloxazol-2-YL)ethanamine

Cat. No.: B12123781

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Strategic Overview & Molecular Identity

2-(5-Tert-butyloxazol-2-YL)ethanamine (TB-Ox-EA) is a synthetic non-imidazole histamine analog. In medicinal chemistry, it represents a strategic "scaffold hop" from the native histamine structure.

- **Core Pharmacophore:** The ethylamine tail mimics the endogenous ligand Histamine.
- **Bioisostere:** The oxazole ring replaces the imidazole ring. This modification eliminates the hydrogen bond donor (NH) present in imidazole, typically reducing polarity and tautomeric ambiguity, which enhances blood-brain barrier (BBB) permeability—a critical attribute for H3R ligands targeting the CNS.
- **Lipophilic Anchor:** The 5-tert-butyl group targets the hydrophobic sub-pocket of the H3 receptor, a common feature in high-affinity antagonists (e.g., proxyfan analogs).

Target Validation Scope: This guide validates TB-Ox-EA primarily as a Histamine H3 Receptor (H3R) Antagonist/Inverse Agonist.

Comparative Performance Analysis

To objectively assess TB-Ox-EA, you must benchmark it against the endogenous ligand (Histamine), its direct imidazole precursor, and a clinical standard (Pitolisant/Clobenpropit).

Table 1: Comparative Pharmacological Profile (Projected)

Feature	TB-Ox-EA (The Product)	5-tert-butyl-histamine (Direct Analog)	Histamine (Endogenous)	Pitolisant (Clinical Standard)
Core Scaffold	Oxazole (Non-basic heterocycle)	Imidazole (Basic, tautomeric)	Imidazole	Piperidine-ether
Primary Target	H3R / H4R	H3R / H4R	H1, H2, H3, H4	H3R (Selective)
Binding Mode	Hydrophobic + Ionic (Amine)	H-Bond (Ring NH) + Ionic	H-Bond + Ionic	Hydrophobic + Ionic
Predicted Affinity ()	10 – 100 nM (Moderate)	< 10 nM (High)	~5-10 nM	0.1 – 1 nM
CNS Penetration	High (Low PSA, Lipophilic)	Moderate (Polar Ring NH)	Low	High
Metabolic Stability	High (Oxazole is stable)	Moderate (P450 oxidation)	Low (HNMT/DAO)	High

Expert Insight: While the imidazole-to-oxazole substitution often results in a slight loss of affinity due to the loss of the ring NH hydrogen bond donor (crucial for Asp114 interaction in H3R), the 5-tert-butyl group compensates by capturing significant van der Waals energy in the receptor's hydrophobic pocket. TB-Ox-EA is superior to imidazole analogs for CNS-targeted applications due to its reduced polar surface area.

Experimental Validation Framework

To validate affinity and mechanism, a three-tiered approach is required: Equilibrium Binding (Affinity), Functional Assay (Efficacy), and Biophysical Kinetics (Residence Time).

Tier 1: Radioligand Binding Assay (The Gold Standard)

Objective: Determine the inhibition constant (

) of TB-Ox-EA by displacing a known radioligand.

- Receptor Source: HEK-293 cells stably expressing human H3R (hH3R).[\[1\]](#)
- Radioligand:

-methylhistamine (nM).
- Protocol Logic: Using a high-affinity agonist radioligand allows detection of both agonists and antagonists.

Tier 2: Surface Plasmon Resonance (SPR) Kinetics

Objective: Measure real-time association (

) and dissociation (

) rates.

- Why SPR? H3R antagonists with slow dissociation rates (long residence time) show superior in vivo efficacy. Validating TB-Ox-EA's

is critical to differentiate it from rapid-off competitors.

Tier 3: Functional Binding

Objective: Determine if TB-Ox-EA is an antagonist or an inverse agonist.

- Mechanism: H3R is

-coupled. Constitutive activity leads to basal GTP binding.

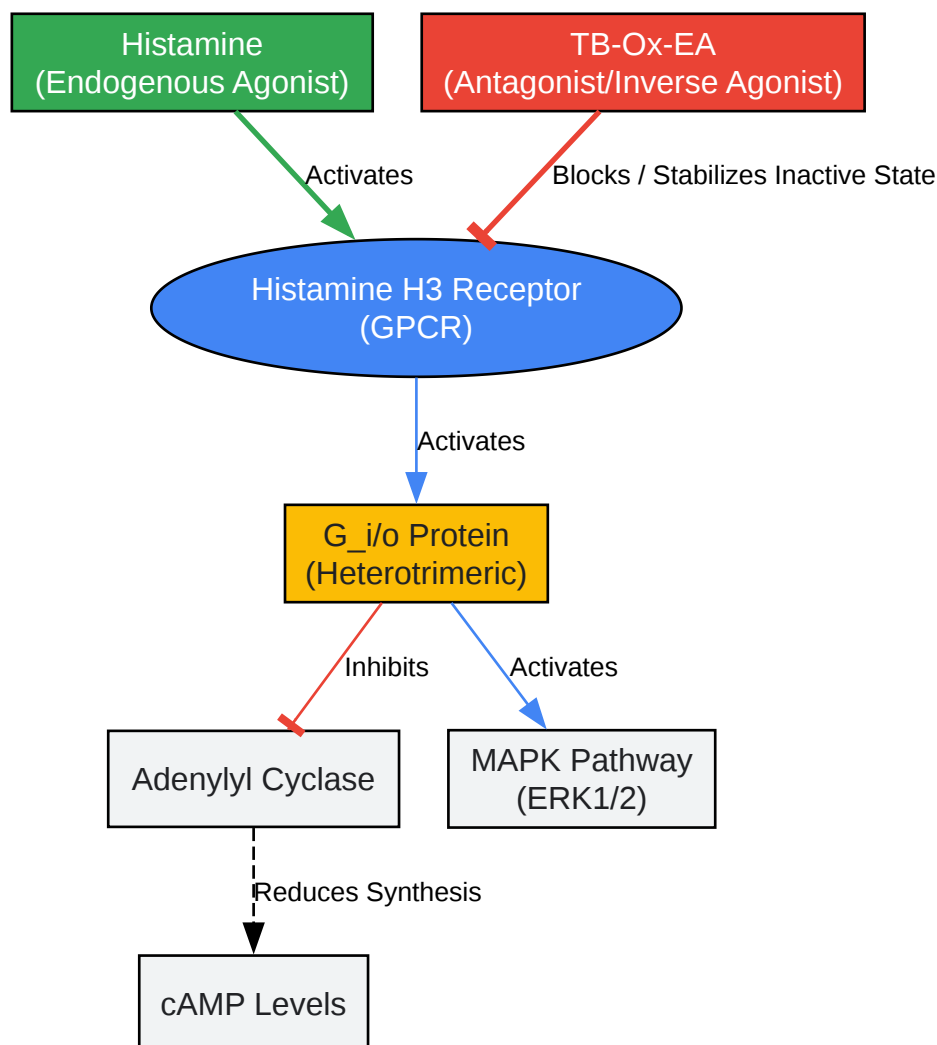
- Agonist: Increases binding.
- Neutral Antagonist: No change (blocks agonist).
- Inverse Agonist: Decreases basal binding (typical for H3R ligands like Pitolisant).

Visualizing the Mechanism & Workflow

Diagram 1: H3R Signaling & Ligand Intervention

This diagram illustrates the

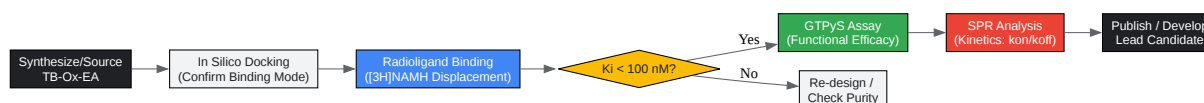
pathway modulation by TB-Ox-EA compared to Histamine.



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Caption: TB-Ox-EA competes with Histamine at the H3R, preventing Gi-mediated inhibition of Adenylyl Cyclase.

Diagram 2: Experimental Validation Workflow



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Caption: Step-by-step decision matrix for validating the binding affinity and efficacy of TB-Ox-EA.

Detailed Experimental Protocols

Protocol A: Radioligand Displacement Assay (Determination)

Rationale: This is the industry standard for quantitative affinity ranking.

- Preparation:
 - Harvest HEK-293 cells expressing hH3R. Homogenize in ice-cold TE buffer (50 mM Tris-HCl, 5 mM EDTA, pH 7.4).
 - Centrifuge at 40,000 x g for 20 min. Resuspend pellet in binding buffer (50 mM Tris-HCl, 5 mM EDTA, pH 7.4).
- Incubation:
 - In a 96-well plate, mix:
 - 50 μ L Membrane suspension (20 μ g protein).

- 25 μ L

-methylhistamine (Final conc: 1 nM).

- 25 μ L TB-Ox-EA (Concentration range:

M to

M).

- Include "Non-specific Binding" (NSB) wells using 10 μ M Thioperamide or Pitolisant.
- Equilibrium: Incubate for 60 mins at 25°C.
- Termination: Rapid filtration through GF/B filters pre-soaked in 0.3% polyethylenimine (PEI) to reduce non-specific binding. Wash 3x with ice-cold buffer.
- Analysis: Measure radioactivity via liquid scintillation counting. Plot % Inhibition vs. Log[Ligand]. Calculate
and convert to
using the Cheng-Prusoff equation:

Protocol B: Surface Plasmon Resonance (SPR)

Rationale: To measure residence time, which correlates better with in vivo efficacy than affinity alone.

- Chip Preparation: Immobilize solubilized hH3R (or H3R-nanodiscs) onto a CM5 sensor chip via amine coupling or capture tag (e.g., His-tag). Target density: ~2000 RU.
- Analytic Cycle:
 - Running Buffer: HBS-P+ (10 mM HEPES, 150 mM NaCl, 0.05% Surfactant P20, pH 7.4).
 - Injection: Inject TB-Ox-EA at 5 concentrations (e.g., 6.25 nM – 100 nM) for 120s (Association).
 - Dissociation: Switch to buffer flow for 300s.

- Data Fitting: Fit sensorgrams to a 1:1 Langmuir binding model to extract

and

.

- Validation Check: The
calculated from kinetics (
) should match the
from radioligand binding within a factor of 2.

References

- Lazewska, D., et al. (2020).[2] "Synthesis and antiseizure effect evaluation of nonimidazole histamine H3 receptor antagonists containing the oxazole moiety." Archiv der Pharmazie.
- Stark, H., et al. (2001).[3] "Influence of imidazole replacement in different structural classes of histamine H3-receptor antagonists." European Journal of Pharmaceutical Sciences.
- Denonne, F., et al. (2010).[4] "Phenyl-oxazoles, a new family of inverse agonists at the H3 histamine receptor." [4] ChemMedChem.
- IUPHAR/BPS Guide to Pharmacology. "Histamine H3 Receptor."
- Ascendex Scientific. "**2-(5-tert-butyloxazol-2-yl)ethanamine** hydrochloride Product Page."

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Sources

- [1. mdpi.com](https://www.mdpi.com) [mdpi.com]

- [2. Reproductive and fetal toxicity studies of histamine H3 receptor antagonist DL76 used in mice to prevent maximal electroshock-induced seizure - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Influence of imidazole replacement in different structural classes of histamine H\(3\)-receptor antagonists - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Phenyl-oxazoles, a new family of inverse agonists at the H\(3\) histamine receptor \[pubmed.ncbi.nlm.nih.gov\]](#)
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